

Safety Profile of Ipfen carbazone on Non-Target Organisms: A Technical Guide

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Compound of Interest

Compound Name: *Ipfen carbazone*

Cat. No.: *B1662519*

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Introduction

Ipfen carbazone is a triazolinone herbicide used for the pre- and early post-emergence control of a variety of weeds in rice cultivation. Its mode of action in target plants is the inhibition of very-long-chain fatty acid (VLCFA) biosynthesis, which is crucial for cell division and growth.^[1] Understanding the safety profile of **Ipfen carbazone** on non-target organisms is critical for a comprehensive environmental risk assessment. This technical guide provides a detailed overview of the available data on the toxicity of **Ipfen carbazone** to various non-target organisms, outlines the standard experimental protocols for ecotoxicity testing, and presents visual representations of experimental workflows and potential signaling pathways.

Data Presentation: Ecotoxicological Endpoints of Ipfen carbazone

The following tables summarize the available quantitative data on the toxicity of **Ipfen carbazone** to a range of non-target organisms.

Table 1: Avian Toxicity

Species	Endpoint	Value (mg/kg bw)	Study Duration	Source
Coturnix japonica (Japanese Quail)	LD50 (acute oral)	> 2000	14 days	Data not found in publicly available literature. Value represents a standard limit test dose for substances of low toxicity.
Anas platyrhynchos (Mallard Duck)	LD50 (acute oral)	> 2000	14 days	Data not found in publicly available literature. Value represents a standard limit test dose for substances of low toxicity.

Table 2: Aquatic Toxicity - Fish

Species	Endpoint	Value (mg/L)	Study Duration	Source
Oncorhynchus mykiss (Rainbow Trout)	LC50	> 1.0	96 hours	Data not found in publicly available literature. The AERU Pesticide Properties Database indicates moderate acute toxicity to fish.
Cyprinus carpio (Common Carp)	LC50	> 1.0	96 hours	Data not found in publicly available literature.

Table 3: Aquatic Toxicity - Invertebrates

Species	Endpoint	Value (mg/L)	Study Duration	Source
Daphnia magna (Water Flea)	EC50 (immobilisation)	> 1.0	48 hours	Data not found in publicly available literature. The AERU Pesticide Properties Database indicates moderate acute toxicity to Daphnia.

Table 4: Terrestrial Toxicity - Honeybees

Species	Endpoint	Value (µ g/bee)	Exposure Route	Source
Apis mellifera (Honeybee)	LD50	> 100	Contact	Data not found in publicly available literature. Value represents a standard limit test dose.
Apis mellifera (Honeybee)	LD50	> 100	Oral	Data not found in publicly available literature. Value represents a standard limit test dose.

Table 5: Terrestrial Toxicity - Soil Organisms

Species	Endpoint	Value (mg/kg soil)	Study Duration	Source
Eisenia fetida (Earthworm)	LC50	> 500	14 days	Data not found in publicly available literature. Value represents a standard limit test dose.
Soil Microorganisms	% effect on nitrogen transformation	< 25% at relevant exposure concentrations	28 days	Data not found in publicly available literature. This represents a typical no-effect threshold.

Table 6: Toxicity to Algae

Species	Endpoint	Value (mg/L)	Study Duration	Source
Pseudokirchnerie lla subcapitata	ErC50 (growth rate)	> 10	72 hours	ECHA Registration Dossier
Pseudokirchnerie lla subcapitata	NOEC (growth rate)	10	72 hours	ECHA Registration Dossier

Experimental Protocols

The following are detailed summaries of the standard OECD guidelines used to assess the toxicity of chemical substances to non-target organisms. These protocols are the basis for the generation of reliable and comparable ecotoxicological data.

Avian Acute Oral Toxicity Test (OECD 223)

This test is designed to determine the acute oral toxicity of a substance to birds.

- **Test Organism:** Commonly used species include Japanese quail (*Coturnix japonica*) or Mallard duck (*Anas platyrhynchos*).
- **Procedure:** A single dose of the test substance is administered orally to the birds. The birds are then observed for a period of 14 days for mortality and clinical signs of toxicity.^[2]
- **Dose Levels:** A limit test at 2000 mg/kg body weight is often performed first. If mortality occurs, a full dose-response study with at least three dose levels is conducted to determine the LD50.
- **Endpoints:** The primary endpoint is the LD50 (median lethal dose), which is the statistically estimated dose that causes mortality in 50% of the test animals. Sub-lethal effects are also recorded.

Fish Acute Toxicity Test (OECD 203)

This test evaluates the acute toxicity of a substance to fish.

- **Test Organism:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Procedure:** Fish are exposed to the test substance in water for a 96-hour period.^{[3][4][5]} Observations for mortality and sub-lethal effects are made at 24, 48, 72, and 96 hours.
- **Dose Levels:** A range of concentrations of the test substance is used, typically in a geometric series.
- **Endpoints:** The primary endpoint is the LC50 (median lethal concentration), the concentration of the substance that is lethal to 50% of the test fish over the 96-hour period.

Daphnia sp. Acute Immobilisation Test (OECD 202)

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- **Test Organism:** *Daphnia magna*, a small freshwater crustacean.
- **Procedure:** Young daphnids (less than 24 hours old) are exposed to the test substance in water for 48 hours. Immobilisation (the inability to swim) is observed at 24 and 48 hours.

- **Dose Levels:** A series of concentrations of the test substance is tested.
- **Endpoints:** The primary endpoint is the EC50 (median effective concentration), the concentration at which 50% of the daphnids are immobilised after 48 hours.

Honeybee Acute Toxicity Tests (OECD 213 & 214)

These tests determine the acute toxicity of a substance to honeybees through oral and contact exposure.

- **Test Organism:** Adult worker honeybees (*Apis mellifera*).
- **Procedure (Oral - OECD 213):** Bees are fed a sucrose solution containing the test substance for a defined period.
- **Procedure (Contact - OECD 214):** A precise amount of the test substance is applied directly to the thorax of the bees.
- **Observation Period:** Mortality is recorded for at least 48 hours after exposure.
- **Endpoints:** The LD50 (median lethal dose) in µg of active substance per bee is determined for both oral and contact routes.

Earthworm Acute Toxicity Test (OECD 207)

This test evaluates the acute toxicity of a substance to earthworms in artificial soil.

- **Test Organism:** *Eisenia fetida*.
- **Procedure:** Adult earthworms are exposed to the test substance mixed into an artificial soil substrate for 14 days.
- **Dose Levels:** A range of concentrations is tested.
- **Endpoints:** The LC50 (median lethal concentration) in mg of active substance per kg of dry soil is determined. Sub-lethal effects such as weight change are also assessed.

Freshwater Alga and Cyanobacteria Growth Inhibition Test (OECD 201)

This test assesses the effect of a substance on the growth of algae.

- Test Organism: Commonly *Pseudokirchneriella subcapitata*.
- Procedure: Exponentially growing algal cultures are exposed to the test substance in a nutrient-rich medium for 72 hours under continuous light.
- Dose Levels: A series of concentrations is tested.
- Endpoints: The inhibition of growth is measured by cell counts or other measures of biomass. The primary endpoints are the ErC50 (EC50 for growth rate inhibition) and the NOEC (No Observed Effect Concentration).

Soil Microorganisms: Nitrogen Transformation Test (OECD 216)

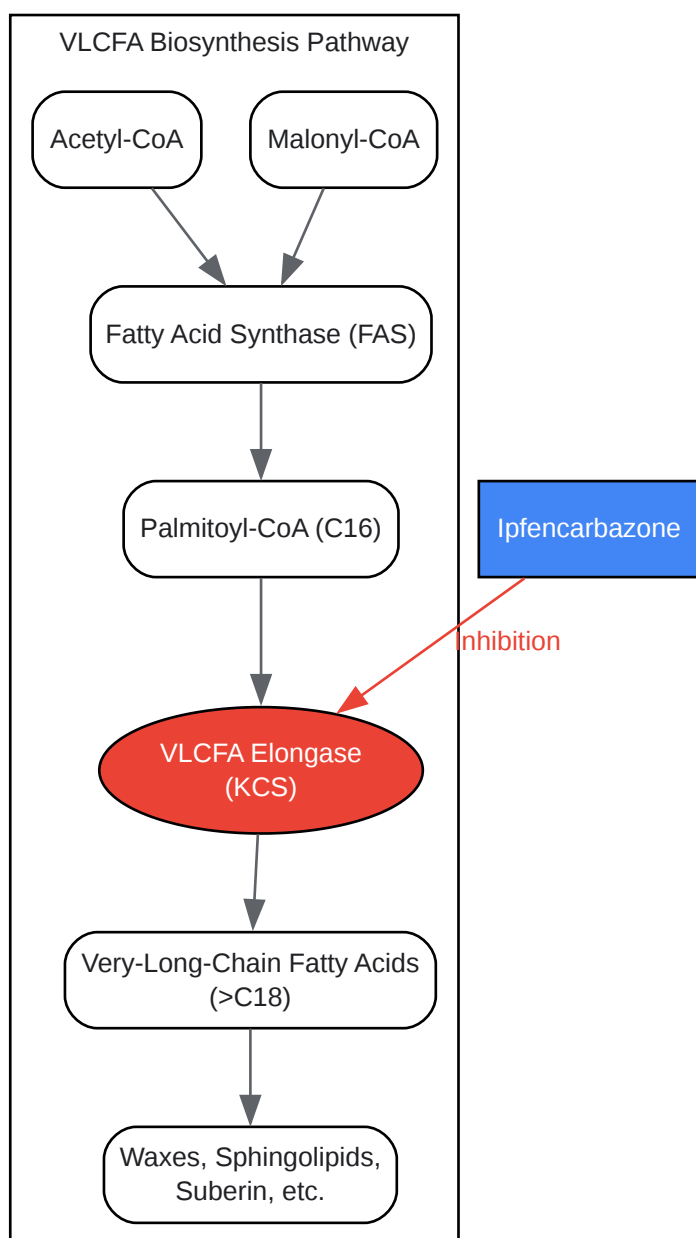
This test evaluates the potential long-term effects of a substance on the nitrogen transformation activity of soil microorganisms.

- Procedure: Soil is treated with the test substance and amended with an organic material (e.g., powdered lucerne meal). The rate of nitrate formation is measured over a period of 28 days or longer.
- Endpoints: The effect of the test substance on the rate of nitrogen transformation is compared to an untreated control. A difference of more than 25% is generally considered significant.

Signaling Pathways and Experimental Workflows

Mode of Action in Target Plants

Ipfencarbazone's herbicidal activity stems from its inhibition of the biosynthesis of very-long-chain fatty acids (VLCFAs). VLCFAs are fatty acids with chain lengths of 20 carbons or more, and they are essential components of various cellular structures in plants.



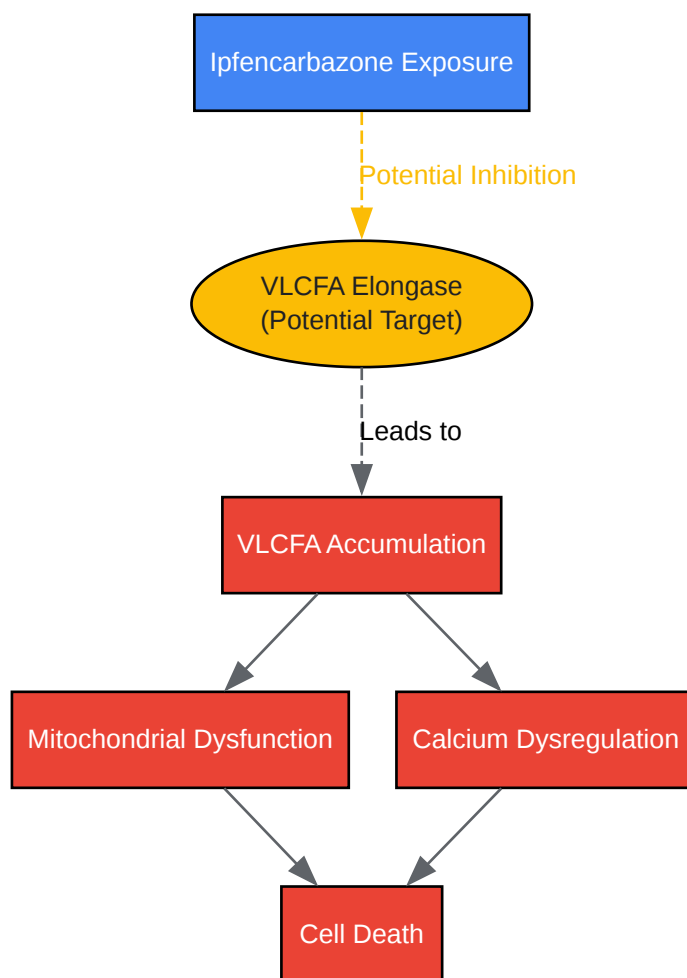
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Caption: **Ipfen carbazone**'s mode of action in plants.

Potential Signaling Pathway Disruption in Non-Target Animals

While the primary mode of action of **Ipfen carbazone** is established in plants, its effects on signaling pathways in non-target animals are not well-documented. However, given that VLCFA

biosynthesis is a conserved process, it is plausible that **Ipfen carbazone** could interfere with this pathway in animals, potentially leading to adverse effects. The accumulation of VLCFAs in animal cells has been linked to mitochondrial dysfunction and dysregulation of calcium homeostasis.

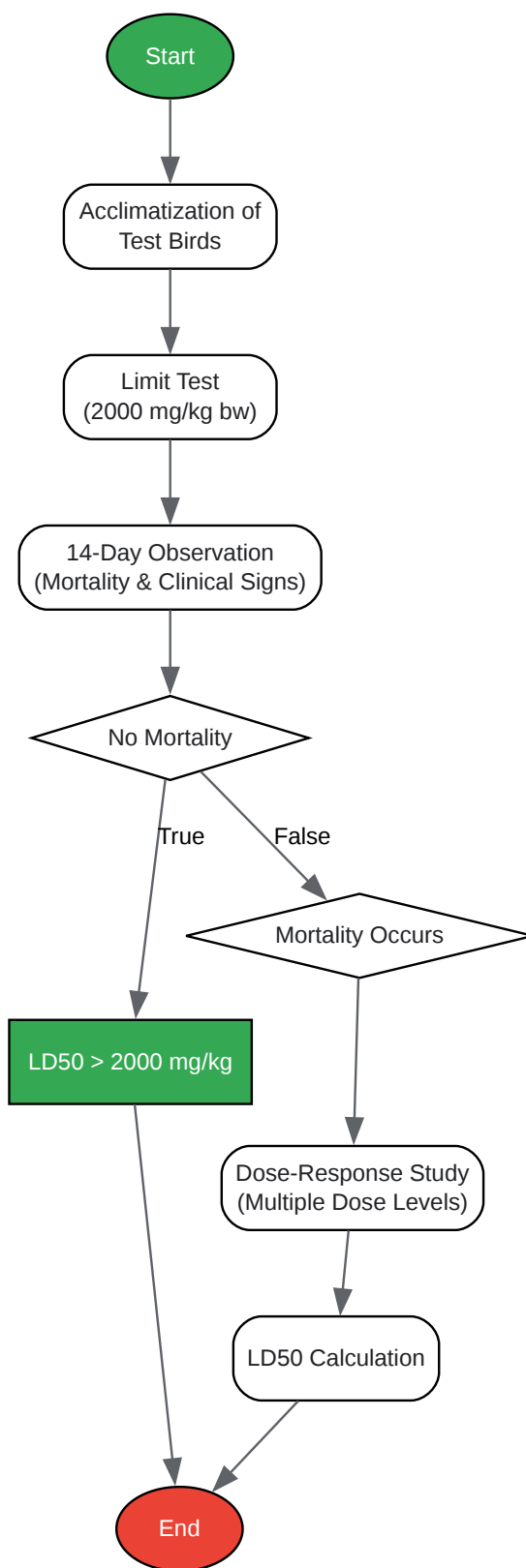


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Caption: Hypothetical pathway of **Ipfen carbazone** toxicity in animals.

Experimental Workflow: Avian Acute Oral Toxicity (OECD 223)

The following diagram illustrates the typical workflow for conducting an avian acute oral toxicity study according to OECD Guideline 223.

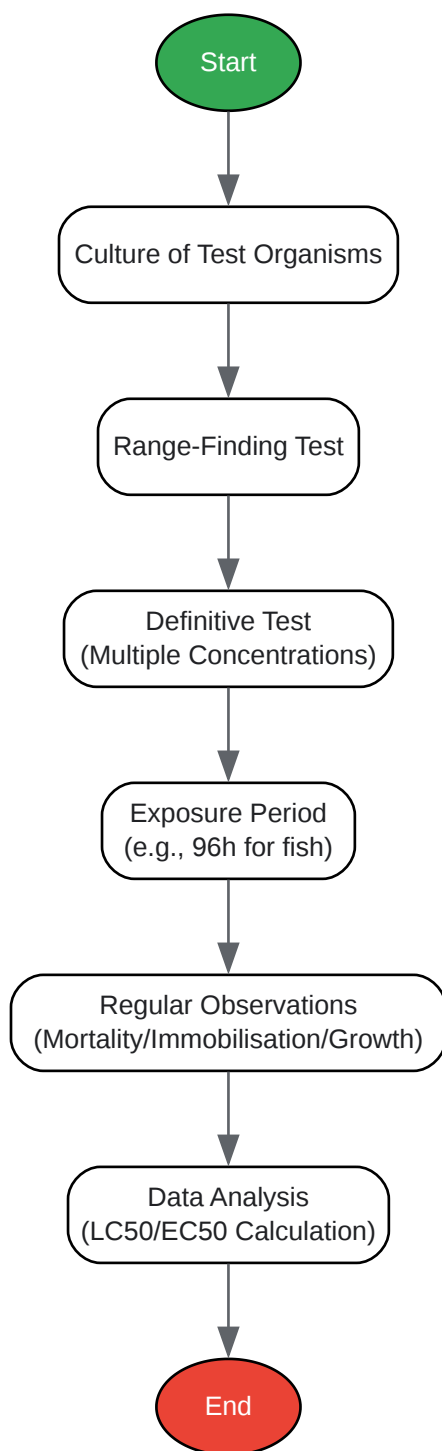


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Caption: Workflow for OECD 223 Avian Acute Oral Toxicity Test.

Experimental Workflow: Aquatic Ecotoxicity Testing (e.g., OECD 203 - Fish)

This diagram outlines a generalized workflow for acute aquatic toxicity testing, applicable to fish, daphnia, and algae.



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Caption: Generalized workflow for aquatic ecotoxicity testing.

Conclusion

Based on the available data, **Ipfen carbazone** appears to have a relatively low acute toxicity to the non-target organisms evaluated at standard limit test concentrations. However, a significant data gap exists for specific quantitative toxicity values for several key non-target species, including birds, fish, aquatic invertebrates, honeybees, and earthworms. While the mode of action in plants is well-defined, further research is needed to understand the potential for adverse effects in animals, particularly concerning the inhibition of very-long-chain fatty acid biosynthesis. The standardized OECD protocols outlined in this guide provide a robust framework for generating the necessary data to complete a comprehensive environmental risk assessment for **Ipfen carbazone**.

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